

5-Chloro-2-methylpyrimidine molecular structure and formula

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Compound of Interest

Compound Name: 5-Chloro-2-methylpyrimidine

Cat. No.: B052933

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An In-Depth Technical Guide to 5-Chloro-2-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-methylpyrimidine is a halogenated pyrimidine derivative. While specific experimental data for this particular isomer is not extensively available in public literature, this guide provides a summary of its fundamental molecular characteristics. For comparative analysis, information regarding its isomer, 2-Chloro-5-methylpyrimidine, is more readily found and may offer insights into the general properties of chloromethylated pyrimidines.

Molecular Structure and Formula

The molecular structure of **5-Chloro-2-methylpyrimidine** consists of a pyrimidine ring substituted with a chlorine atom at the 5th position and a methyl group at the 2nd position.

Molecular Formula: $C_5H_5ClN_2$ ^[1]

The structural arrangement of atoms is depicted in the following diagram:

Caption: Molecular structure of **5-Chloro-2-methylpyrimidine**.

Physicochemical Properties

Quantitative experimental data for the physical and chemical properties of **5-Chloro-2-methylpyrimidine** is limited. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₅ H ₅ ClN ₂	[1]
Molecular Weight	128.56 g/mol	[1]
Purity	≥98% (as per typical suppliers)	[1]

Experimental Data

Detailed experimental protocols for the synthesis and characterization of **5-Chloro-2-methylpyrimidine** are not readily available in the surveyed literature. Similarly, specific spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry for this isomer could not be located.

Biological Activity and Applications

Information regarding the biological activity, potential applications in drug development, or involvement in specific signaling pathways for **5-Chloro-2-methylpyrimidine** is not currently available in public domain literature.

Conclusion

This technical guide provides the fundamental molecular formula and structure for **5-Chloro-2-methylpyrimidine**. However, a comprehensive understanding of its chemical and biological properties is hindered by the lack of available experimental data. Further research is required to elucidate its physicochemical characteristics, develop synthetic routes, and explore its potential applications in scientific and pharmaceutical fields. Researchers interested in this compound may need to perform *de novo* synthesis and characterization.

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References

- 1. appretech.com [appretech.com]
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